

Essential Safety and Operational Guide for Handling Noxytiolin

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Compound of Interest

Compound Name: Noxytiolin

Cat. No.: B1679990

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This guide provides comprehensive safety protocols and logistical information for the handling of **Noxytiolin**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure a safe laboratory environment and proper management of this anti-infective agent.

Noxytiolin is a thiourea-based compound that acts as an anti-infective agent, likely through the release of formaldehyde in aqueous solutions[1]. Due to the absence of a specific Safety Data Sheet (SDS), the following recommendations are based on its chemical properties, mechanism of action, and established best practices for handling potentially hazardous chemicals in a laboratory setting.

Key Safety and Physical Data

A summary of essential quantitative data for **Noxytiolin** is provided below, compiled from various sources. This information is critical for safe handling, storage, and experimental planning.

Property	Value	Source(s)
Chemical Formula	C3H8N2OS	[2]
Molecular Weight	120.17 g/mol	[2][3]
CAS Number	15599-39-0	[3]
Appearance	Powder	
Storage (Powder)	-20°C for up to 3 years	
Storage (In Solvent)	-80°C for up to 1 year	
Shipping	Ambient temperature with blue ice	

Personal Protective Equipment (PPE)

Given that **Noxytiolin** releases formaldehyde, a known hazardous substance, stringent adherence to PPE protocols is mandatory to minimize exposure. The following table outlines the recommended PPE for handling **Noxytiolin**.

PPE Category	Specification	Standard
Eye Protection	Tightly fitting safety goggles or a full-face shield must be worn to protect against splashes.	EN 166 (EU) or NIOSH (US) approved
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene) are required. Double gloving is recommended, especially during compounding and administration where splashing may occur.	Tested according to EN 374
Body Protection	A lab coat with full-length sleeves is mandatory. For procedures with a high risk of splashing, a disposable, fluid-resistant gown should be worn over the lab coat.	N/A
Respiratory Protection	Work should be conducted in a certified chemical fume hood to avoid inhalation of powder or aerosols. If a fume hood is not available, a NIOSH-approved respirator with cartridges suitable for formaldehyde should be used.	NIOSH (US) or CEN (EU) approved

Experimental Workflow for Safe Handling

The following diagram illustrates the standard operating procedure for the safe handling of **Noxytiolin** in a laboratory setting, from preparation to disposal.

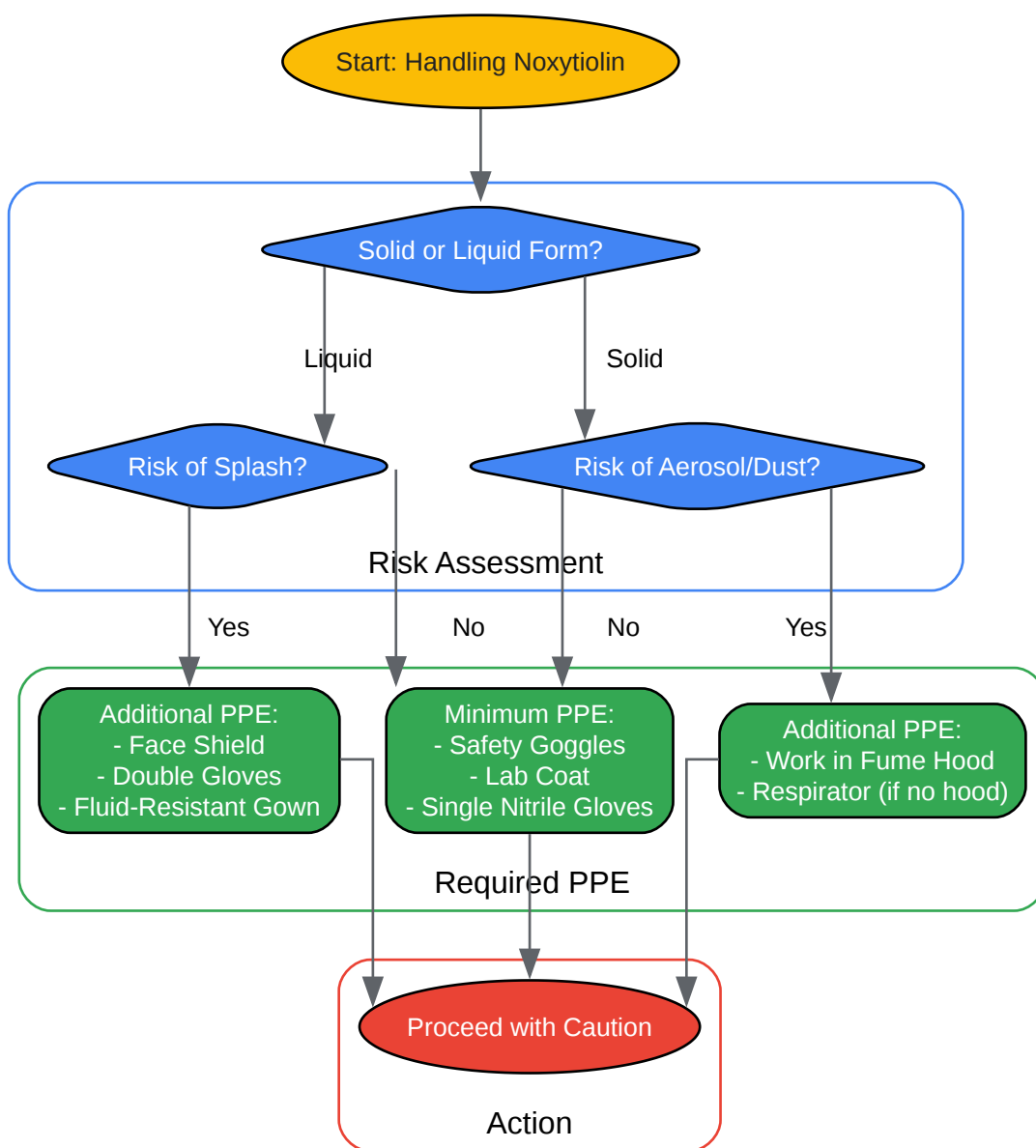


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Workflow for the safe laboratory handling of **Noxytiolin**.

PPE Selection Logic

The selection of appropriate PPE is contingent on the specific handling scenario. The following diagram outlines the decision-making process for PPE selection when working with **Noxytiolin**.



Decision Matrix for Noxytiolin PPE Selection

[Click to download full resolution via product page](#)PPE selection based on the handling scenario for **Noxytiolin**.

Operational and Disposal Plans

Handling Procedures:

- Preparation: All work with **Noxytiolin** powder or solutions should be conducted in a certified chemical fume hood to minimize inhalation risk. The work surface should be covered with

absorbent, disposable bench paper.

- Weighing: To prevent the generation of dust, carefully weigh the powdered form of **Noxytiolin** in the fume hood.
- Dissolving: When preparing solutions, add the solvent to the powder slowly to avoid splashing.
- Spills: In the event of a spill, decontaminate the area using a suitable deactivating agent for formaldehyde, if available, or absorb the spill with an inert material and dispose of it as hazardous waste. Ensure proper PPE is worn during cleanup.

Disposal Plan:

All waste materials contaminated with **Noxytiolin** must be treated as hazardous waste.

- Liquid Waste: Collect all liquid waste containing **Noxytiolin** in a clearly labeled, sealed container.
- Solid Waste: All contaminated solid waste, including gloves, disposable gowns, bench paper, and pipette tips, should be collected in a designated, sealed hazardous waste bag.
- Final Disposal: Dispose of all hazardous waste in accordance with local, state, and federal regulations. If in doubt, consult your institution's Environmental Health and Safety (EHS) department. The FDA provides general guidelines for the disposal of unused medicines, which can be adapted for research chemicals. Do not dispose of **Noxytiolin** down the drain or in the regular trash.

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References

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- 2. medchemexpress.com [medchemexpress.com]
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